

# 1-Bromo-4-cyclopropoxybenzene CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Bromo-4-cyclopropoxybenzene

Cat. No.: B1524294

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An In-Depth Technical Guide to 1-Bromo-4-cyclopropylbenzene for Advanced Research and Development

This guide provides a comprehensive technical overview of 1-Bromo-4-cyclopropylbenzene, a key building block in modern organic synthesis. It is intended for researchers, chemists, and professionals in the field of drug discovery and materials science who require detailed information on its properties, synthesis, and applications.

## Introduction and Strategic Importance

1-Bromo-4-cyclopropylbenzene is an aromatic compound featuring a benzene ring substituted with a bromine atom and a cyclopropyl group. This unique combination of a reactive bromine handle, suitable for a wide range of cross-coupling reactions, and the metabolically robust, conformationally constrained cyclopropyl group makes it a highly valuable intermediate in medicinal chemistry and agrochemical research.<sup>[1][2]</sup> Its structure is a recurring motif in the development of novel therapeutic agents, most notably as a precursor to advanced selective sodium-glucose cotransporter 2 (SGLT2) inhibitors used in the treatment of diabetes.<sup>[2]</sup> This guide will delve into the core identifiers, physicochemical properties, synthetic routes, and safety protocols associated with this versatile reagent.

## Compound Identification and Chemical Descriptors

Accurate identification is paramount in chemical research and procurement. The following table summarizes the key identifiers for 1-Bromo-4-cyclopropylbenzene.

| Identifier        | Value                                                                                   | Source(s)                                                                                           |
|-------------------|-----------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| CAS Number        | 1124-14-7                                                                               | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| IUPAC Name        | 1-bromo-4-cyclopropylbenzene                                                            | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| Synonyms          | 4-Bromocyclopropylbenzene,<br>(4-Bromophenyl)cyclopropane,<br>4-Cyclopropylbromobenzene | <a href="#">[3]</a> <a href="#">[5]</a>                                                             |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> Br                                                        | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| Molecular Weight  | 197.07 g/mol                                                                            | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>                                         |
| InChI             | InChI=1S/C9H9Br/c10-9-5-3-8(4-6-9)7-1-2-7/h3-7H,1-2H2                                   | <a href="#">[1]</a> <a href="#">[4]</a>                                                             |
| InChIKey          | JRDNBWVMEFUNCQ-UHFFFAOYSA-N                                                             | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>                                         |
| SMILES            | <chem>C1CC1C2=CC=C(C=C2)Br</chem>                                                       | <a href="#">[1]</a>                                                                                 |
| MDL Number        | MFCD00101828                                                                            | <a href="#">[3]</a> <a href="#">[4]</a>                                                             |
| PubChem CID       | 12221355                                                                                | <a href="#">[1]</a> <a href="#">[3]</a>                                                             |
| EC Number         | 691-030-9                                                                               | <a href="#">[1]</a>                                                                                 |

## Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of 1-Bromo-4-cyclopropylbenzene are crucial for its handling, storage, and use in reactions.

| Property      | Value                                                            | Source(s)                                                   |
|---------------|------------------------------------------------------------------|-------------------------------------------------------------|
| Physical Form | Colorless to light yellow transparent liquid or solid/semi-solid | <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Boiling Point | 231 °C                                                           | <a href="#">[5]</a>                                         |
| Flash Point   | 96 °C                                                            | <a href="#">[5]</a>                                         |
| Density       | 1.474 g/cm <sup>3</sup>                                          | <a href="#">[5]</a>                                         |
| Purity        | Typically >97%                                                   | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Storage       | Sealed in a dry, cool, well-ventilated place at room temperature | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> |

## Spectroscopic Data

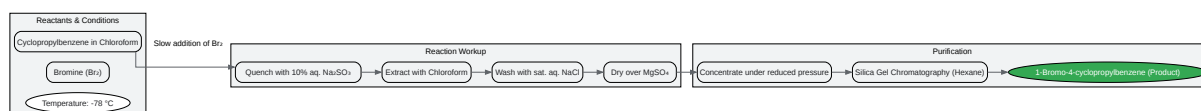
Spectroscopic data is essential for structure confirmation and purity analysis. Experimental and computed spectra for 1-Bromo-4-cyclopropylbenzene are widely available.

- <sup>1</sup>H NMR & <sup>13</sup>C NMR: Nuclear Magnetic Resonance spectra are available for structural elucidation.[\[1\]](#)[\[6\]](#)[\[10\]](#)
- Mass Spectrometry (MS): GC-MS data confirms the molecular weight and fragmentation pattern.[\[1\]](#)[\[10\]](#)
- Infrared Spectroscopy (IR): IR spectra, including vapor phase, are available to identify functional groups.[\[1\]](#)[\[10\]](#)[\[11\]](#)

## Synthesis Protocol: Electrophilic Aromatic Bromination

A common and efficient method for the preparation of 1-Bromo-4-cyclopropylbenzene is the direct electrophilic bromination of cyclopropylbenzene. The cyclopropyl group is an ortho-, para-directing activator, leading to high regioselectivity for the para-substituted product.

# Experimental Workflow: Bromination of Cyclopropylbenzene



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Caption: Workflow for the synthesis of 1-Bromo-4-cyclopropylbenzene.

## Step-by-Step Methodology

This protocol is adapted from established synthetic procedures.<sup>[2]</sup>

- **Reaction Setup:** Dissolve cyclopropylbenzene (1.0 eq) in a suitable solvent such as chloroform in a flask equipped for stirring and low-temperature control.
- **Cooling:** Cool the solution to -78 °C using a dry ice/acetone bath.
- **Bromination:** Slowly add a solution of bromine (1.1-1.2 eq) in chloroform dropwise to the cooled solution. Maintain the temperature below -70 °C during the addition. The reaction progress can be monitored by TLC or GC-MS.
- **Quenching:** Upon completion, quench the reaction by slowly adding a 10% aqueous solution of sodium sulfite (Na<sub>2</sub>SO<sub>3</sub>) until the reddish-brown color of excess bromine disappears.
- **Extraction:** Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel, add water, and extract the product into the organic layer. Separate the

layers and extract the aqueous layer again with chloroform.

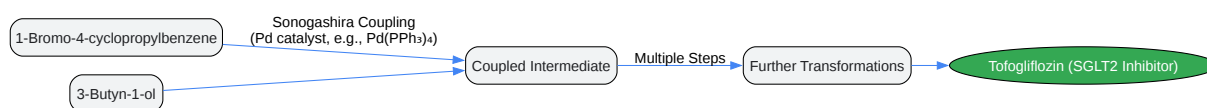
- **Washing and Drying:** Combine the organic layers and wash sequentially with water and saturated aqueous sodium chloride (brine). Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure. Purify the resulting crude oil by silica gel column chromatography, typically using hexane as the eluent, to yield pure 1-Bromo-4-cyclopropylbenzene.[2]

## Applications in Drug Discovery & Advanced Synthesis

The true value of 1-Bromo-4-cyclopropylbenzene lies in its utility as a versatile building block. The bromine atom serves as a linchpin for introducing further complexity through various metal-catalyzed cross-coupling reactions.

### Role in the Synthesis of SGLT2 Inhibitors

1-Bromo-4-cyclopropylbenzene is a key starting material for the synthesis of Tofogliflozin, a potent and selective SGLT2 inhibitor.[2] The synthetic pathway leverages the bromo-substituent for a Sonogashira coupling reaction.



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Caption: Role of 1-Bromo-4-cyclopropylbenzene in Tofogliflozin synthesis.

This application highlights its strategic importance; the cyclopropylphenyl moiety is a common pharmacophore in modern drug candidates, and 1-Bromo-4-cyclopropylbenzene provides an efficient entry point for its incorporation. The bromine atom's reactivity allows for its participation

in Suzuki, Heck, Sonogashira, and Buchwald-Hartwig amination reactions, making it a cornerstone intermediate for creating diverse molecular libraries.[\[12\]](#)

## Safety, Handling, and Hazard Information

As with any laboratory chemical, proper handling and safety precautions are essential.

### GHS Hazard Classification

1-Bromo-4-cyclopropylbenzene is classified with the following hazards:

- Pictogram: GHS07 (Exclamation Mark)[\[4\]](#)
- Signal Word: Warning[\[4\]](#)

### Hazard Statements (H-Statements)[\[1\]](#)[\[4\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

### Precautionary Measures (P-Statements) & Handling[\[4\]](#)[\[9\]](#)[\[10\]](#)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[\[8\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield (OSHA 29 CFR 1910.133 or European Standard EN166).[\[8\]](#)[\[13\]](#)

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[13]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. [8]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place away from strong oxidizing agents.[4][8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

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## References

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- To cite this document: BenchChem. [1-Bromo-4-cyclopropoxybenzene CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1524294#1-bromo-4-cyclopropoxybenzene-cas-number-and-identifiers>]

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